

"Methyl 3-((3-bromophenoxy)methyl)benzoate" molecular structure

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Compound of Interest

Compound Name: *Methyl 3-((3-bromophenoxy)methyl)benzoate*

CAS No.: *148255-19-0*

Cat. No.: *B2926095*

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An In-depth Technical Guide to **Methyl 3-((3-bromophenoxy)methyl)benzoate**

Abstract

Methyl 3-((3-bromophenoxy)methyl)benzoate (CAS No. 148255-19-0) is an ether-linked aromatic compound with significant potential as a building block in medicinal chemistry and materials science.^{[1][2]} Its structure incorporates three key features: a methyl benzoate group, a bromophenoxy moiety, and a central benzyl ether linkage. This guide provides a comprehensive technical overview of its molecular structure, physicochemical properties, a detailed protocol for its synthesis via the Williamson ether synthesis, methods for its structural characterization, and a discussion of its potential applications for researchers and drug development professionals.

Introduction and Molecular Structure

Methyl 3-((3-bromophenoxy)methyl)benzoate is a bifunctional organic molecule. The presence of a bromine atom on one aromatic ring and a methyl ester on the other provides two distinct points for further chemical modification. The central ether bond links these two

functionalized aromatic systems. This molecular architecture makes it a valuable intermediate for constructing more complex molecules, particularly in the development of novel therapeutic agents and functional materials.

Molecular Structure

The structure consists of a methyl benzoate ring connected to a 3-bromophenol ring through a methylene (-CH₂-) bridge, forming a benzyl ether.

Caption: 2D Molecular Structure of **Methyl 3-((3-bromophenoxy)methyl)benzoate**.

Physicochemical Properties

A summary of the key physicochemical properties of the title compound is provided below.

Property	Value	Reference
CAS Number	148255-19-0	[1]
Molecular Formula	C ₁₅ H ₁₃ BrO ₃	[1][3]
Molecular Weight	321.17 g/mol	[1][3]
MDL Number	MFCD03290349	[1][3]
InChI Key	NAMBLMWCKIDIKS- UHFFFAOYSA-N	[3]
Appearance	Expected to be a solid or oil	

Synthesis Pathway: The Williamson Ether Synthesis

The most direct and widely used method for preparing asymmetrical ethers like **Methyl 3-((3-bromophenoxy)methyl)benzoate** is the Williamson ether synthesis.[4][5] This reaction is a classic example of a bimolecular nucleophilic substitution (S_N2) mechanism.[6][7]

The synthesis involves two primary reactants:

- **Nucleophile:** The sodium or potassium salt of 3-bromophenol (3-bromophenoxide), generated by deprotonating the phenol with a suitable base.

- Electrophile: Methyl 3-(bromomethyl)benzoate, which features a reactive primary benzylic bromide.^[2]

The phenoxide ion attacks the electrophilic benzylic carbon of methyl 3-(bromomethyl)benzoate, displacing the bromide leaving group to form the ether linkage.^[8]

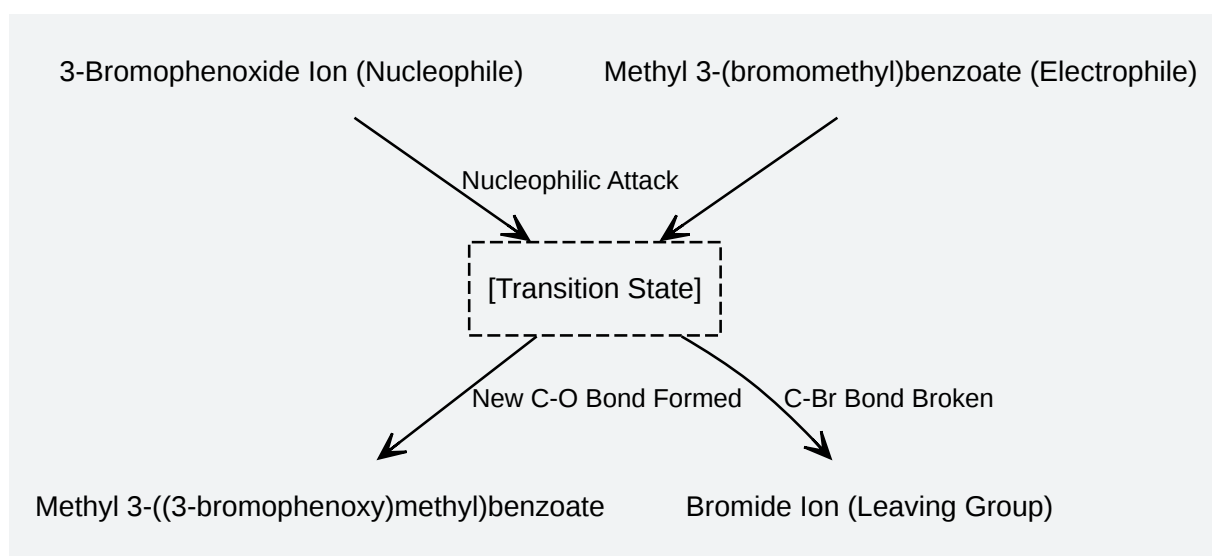


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Caption: General workflow for the synthesis of **Methyl 3-((3-bromophenoxy)methyl)benzoate**.

Mechanism of Action

The reaction proceeds via a concerted S_N2 pathway. The choice of a primary benzylic halide as the electrophile is critical, as it is highly reactive towards S_N2 attack and less prone to the competing $E2$ elimination reaction that can occur with secondary or tertiary halides.^{[6][7]}



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Caption: Simplified S_N2 mechanism for the Williamson ether synthesis.

Detailed Experimental Protocol

This protocol describes a robust method for the laboratory-scale synthesis of the title compound.

Reagents and Materials:

- 3-Bromophenol
- Methyl 3-(bromomethyl)benzoate^[9]
- Potassium Carbonate (K_2CO_3), anhydrous

- Acetone or N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Hexane
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO₄), anhydrous
- Silica gel (for column chromatography)

Procedure:

- **Reaction Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-bromophenol (1.0 eq.), anhydrous potassium carbonate (1.5 eq.), and 100 mL of anhydrous acetone.
- **Addition of Electrophile:** Stir the suspension vigorously for 15 minutes at room temperature. Add a solution of methyl 3-(bromomethyl)benzoate (1.05 eq.) in 20 mL of anhydrous acetone dropwise over 10 minutes.
- **Reaction:** Heat the reaction mixture to reflux (approx. 56°C for acetone) and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Work-up:** After cooling to room temperature, filter the reaction mixture to remove the inorganic salts (K₂CO₃ and KBr). Wash the solid residue with a small amount of acetone.
- **Solvent Removal:** Combine the filtrates and remove the acetone under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the resulting crude oil/solid in 100 mL of ethyl acetate. Transfer the solution to a separatory funnel and wash sequentially with 1 M NaOH (2 x 50 mL) to remove any unreacted phenol, water (1 x 50 mL), and brine (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purification: Purify the crude product by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient as the eluent, to obtain the pure **Methyl 3-((3-bromophenoxy)methyl)benzoate**.

Structural Characterization

Confirmation of the product's identity and purity is achieved through standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

- ^1H NMR (400 MHz, CDCl_3):
 - δ ~8.1-8.2 ppm (s, 1H): Aromatic proton on the benzoate ring between the two substituents (position 2).
 - δ ~7.9-8.0 ppm (d, 1H): Aromatic proton on the benzoate ring ortho to the ester (position 6).
 - δ ~7.6 ppm (d, 1H): Aromatic proton on the benzoate ring ortho to the methylene bridge (position 4).
 - δ ~7.4 ppm (t, 1H): Aromatic proton on the benzoate ring meta to both substituents (position 5).
 - δ ~7.1-7.2 ppm (m, 2H): Aromatic protons on the bromophenoxy ring.
 - δ ~6.9-7.0 ppm (m, 2H): Aromatic protons on the bromophenoxy ring.
 - δ 5.1 ppm (s, 2H): Methylene protons of the ether linkage ($-\text{O}-\text{CH}_2-\text{Ar}$).
 - δ 3.9 ppm (s, 3H): Methyl protons of the ester group ($-\text{COOCH}_3$).
- ^{13}C NMR (100 MHz, CDCl_3):
 - δ ~166.5 ppm: Carbonyl carbon of the ester.

- δ ~157 ppm: Aromatic carbon of the bromophenoxy ring attached to the ether oxygen.
- δ ~138 ppm: Quaternary aromatic carbon of the benzoate ring attached to the methylene bridge.
- δ ~134 ppm: Aromatic CH of the benzoate ring.
- δ ~131 ppm: Quaternary aromatic carbon of the benzoate ring attached to the ester.
- δ ~130.5 ppm: Aromatic CH of the bromophenoxy ring.
- δ ~129.5 ppm: Aromatic CH of the benzoate ring.
- δ ~129 ppm: Aromatic CH of the benzoate ring.
- δ ~124 ppm: Aromatic CH of the bromophenoxy ring.
- δ ~122.5 ppm: Quaternary aromatic carbon of the bromophenoxy ring attached to bromine.
- δ ~118 ppm: Aromatic CH of the bromophenoxy ring.
- δ ~113 ppm: Aromatic CH of the bromophenoxy ring.
- δ ~70 ppm: Methylene carbon of the ether linkage (-O-CH₂-Ar).
- δ ~52.5 ppm: Methyl carbon of the ester group.

Infrared (IR) Spectroscopy (Predicted)

- ~3050-3100 cm⁻¹: Aromatic C-H stretching.
- ~2850-2960 cm⁻¹: Aliphatic C-H stretching (from -CH₂- and -CH₃ groups).
- ~1720 cm⁻¹: Strong C=O stretching of the ester carbonyl group.
- ~1580-1600 cm⁻¹: Aromatic C=C ring stretching.
- ~1250-1300 cm⁻¹: C-O stretching of the ester.

- ~1200-1250 cm^{-1} : Asymmetric C-O-C stretching of the aryl ether.
- ~1000-1050 cm^{-1} : Symmetric C-O-C stretching of the aryl ether.
- ~550-650 cm^{-1} : C-Br stretching.

Applications and Future Directions

The unique structure of **Methyl 3-((3-bromophenoxy)methyl)benzoate** makes it a versatile intermediate in several fields:

- **Medicinal Chemistry:** This compound can serve as a scaffold for synthesizing more complex molecules for drug discovery. The brominated ring can undergo further functionalization via cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), while the ester can be hydrolyzed to a carboxylic acid or converted to an amide. Analogs of this structure have been investigated as potential inhibitors of enzymes like malate dehydrogenase, which is a target in cancer metabolism research.
- **Materials Science:** The rigid aromatic units and the potential for further polymerization or modification make this molecule a candidate for the synthesis of novel polymers, liquid crystals, or other functional organic materials.^[2]

Conclusion

Methyl 3-((3-bromophenoxy)methyl)benzoate is a valuable synthetic intermediate whose preparation is readily achieved through the well-established Williamson ether synthesis. This guide provides the essential theoretical and practical knowledge for its synthesis and characterization. The dual reactivity of its ester and bromo-substituted rings offers significant opportunities for the development of novel compounds in pharmaceutical and materials science research.

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